

An In-depth Technical Guide to 1-Bromopentadecane-d3: Properties and Applications

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Compound of Interest

Compound Name: **1-Bromopentadecane-d3**

Cat. No.: **B12400270**

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **1-Bromopentadecane-d3**, with a particular focus on its role as an internal standard in analytical chemistry. This document is intended for researchers, scientists, and professionals in drug development and related fields.

Introduction

1-Bromopentadecane-d3 is a deuterated form of the long-chain alkyl halide, 1-bromopentadecane. The incorporation of three deuterium atoms at the terminal methyl group (position 15) makes it a valuable tool in analytical methodologies, particularly in mass spectrometry-based quantification. Its chemical behavior is nearly identical to its non-deuterated counterpart, but its increased mass allows for clear differentiation in mass spectra. This property is crucial for its primary application as an internal standard, where it helps to correct for variations in sample preparation and instrument response, thereby improving the accuracy and precision of quantitative analyses.

Chemical and Physical Properties

While specific experimental data for **1-Bromopentadecane-d3** is not widely published, its physical properties are expected to be very similar to those of the non-deuterated 1-bromopentadecane. The addition of three neutrons results in a slight increase in molecular

weight but has a negligible effect on intermolecular forces and, consequently, on bulk physical properties such as boiling point, melting point, and density.

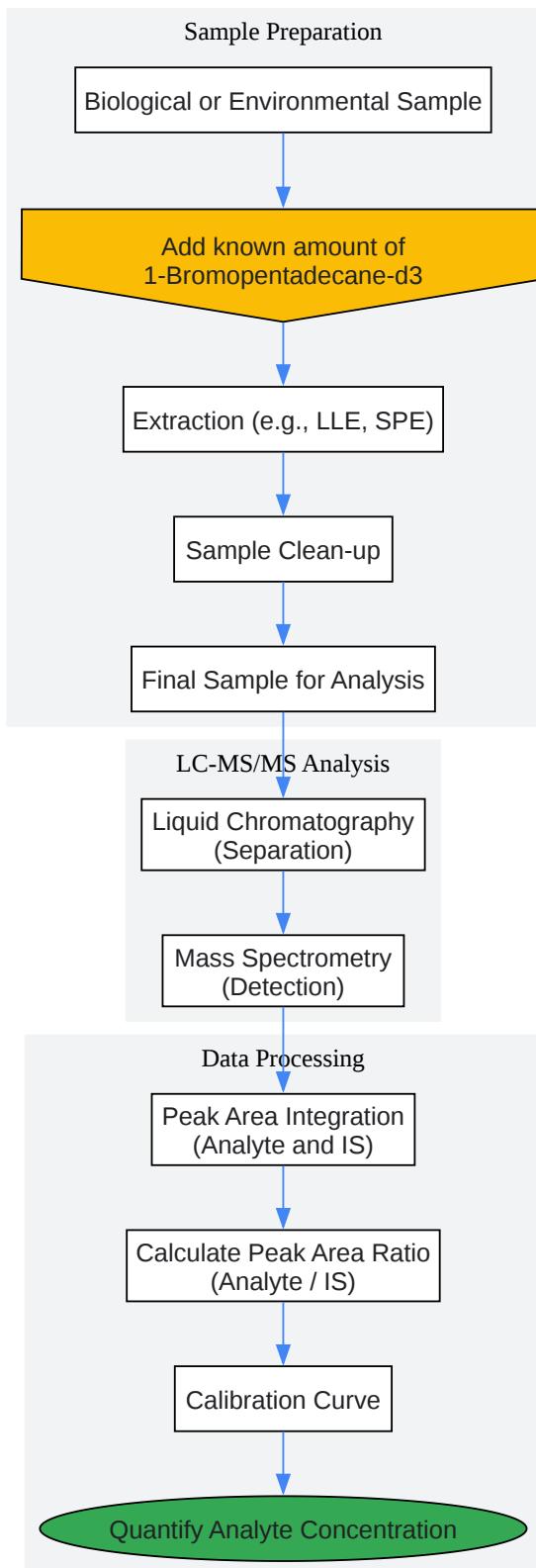
Table 1: Physicochemical Properties of 1-Bromopentadecane and its Deuterated Analog

Property	1-Bromopentadecane	1-Bromopentadecane-15,15,15-d3	Reference
CAS Number	629-72-1	1219805-83-0	[1]
Molecular Formula	C ₁₅ H ₃₁ Br	C ₁₅ H ₂₈ D ₃ Br	[2]
Molecular Weight	291.31 g/mol	294.33 g/mol	[2]
Appearance	Clear to slightly yellow liquid after melting	Expected to be similar	[3]
Melting Point	17-19 °C	Expected to be similar	
Boiling Point	159-160 °C at 5 mmHg	Expected to be similar	
Density	1.005 g/mL at 25 °C	Expected to be slightly higher	
Solubility	Insoluble in water; soluble in organic solvents like ethanol and acetone. [3]	Expected to be similar	
Refractive Index (n ₂₀ /D)	1.461	Expected to be similar	

Synthesis

A plausible synthetic route for 1-Bromopentadecane-15,15,15-d3 would involve the bromination of a terminally deuterated pentadecanol. The deuterated alcohol can be prepared from a commercially available deuterated starting material, such as deuterated methyl magnesium iodide, followed by chain extension reactions.

Below is a conceptual workflow for the synthesis:



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References

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